

Application Notes and Protocols for In Vivo Administration of GR 64349

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the in vivo administration of **GR 64349**, a potent and selective tachykinin NK2 receptor agonist. The protocols outlined below are intended to assist in the design and execution of preclinical experiments.

Introduction

GR 64349 is a valuable research tool for investigating the physiological roles of the tachykinin NK2 receptor. As a selective agonist, it allows for the targeted activation of this receptor to study its effects on various biological systems. In vivo studies have demonstrated its prokinetic effects on the bladder and colon, highlighting its potential for therapeutic applications.[1] This document provides detailed protocols for common administration routes, quantitative data from preclinical studies, and a schematic of the relevant signaling pathway.

Data Presentation

The following table summarizes the quantitative data for **GR 64349** administration in rats from in vivo experiments.

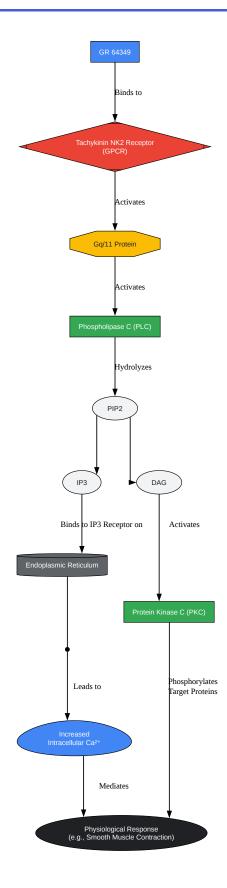


Administration Route	Dosage Range	Onset of Action	Duration of Action	Observed Effects
Intravenous (IV)	0.1 - 30 μg/kg	< 1 minute	~1.5 minutes (at 1 μg/kg)	Dose-related increase in bladder and colorectal pressure.[1]
Subcutaneous (SC)	1 - 300 μg/kg	< 1 minute	~24 minutes (at 300 µg/kg)	Dose-related increase in bladder and colorectal pressure.[1]
Intramuscular (IM)	Not specified	Not specified	Up to 43 minutes (colorectal)	Increased colorectal pressure.[1]

Signaling Pathway

GR 64349 exerts its effects by binding to and activating the tachykinin NK2 receptor, a G protein-coupled receptor (GPCR). This activation initiates a downstream signaling cascade, leading to various cellular responses.





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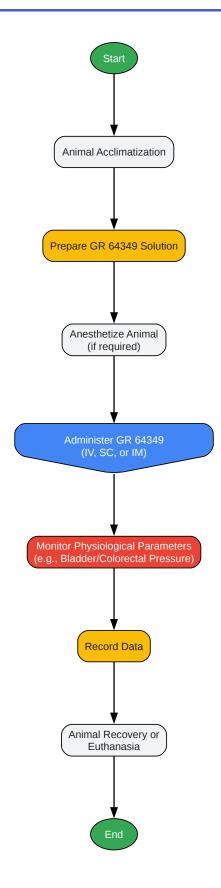
GR 64349 signaling cascade via the NK2 receptor.



Experimental Workflow

The following diagram illustrates a general workflow for in vivo experiments involving the administration of **GR 64349**.





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General workflow for in vivo GR 64349 administration.



Experimental Protocols

- 1. Drug Preparation
- Solvent: GR 64349 is soluble in 0.9% sterile saline.[1] Product datasheets also indicate solubility in water up to 1 mg/ml.
- Preparation:
 - Aseptically weigh the required amount of **GR 64349** powder.
 - Dissolve the powder in sterile 0.9% saline to the desired stock concentration. For subcutaneous and intramuscular injections, concentrations may range from 0.01 to 10 mg/ml.[1]
 - Vortex briefly to ensure complete dissolution.
 - The solution should be prepared fresh on the day of the experiment.
- 2. Animal Handling
- Species: The following protocols are designed for use in rats.
- Restraint: Proper animal restraint is crucial for accurate administration and to minimize stress and injury to the animal. Manual restraint is often sufficient, but mechanical restrainers may be used, particularly for intravenous injections.
- 3. Administration Protocols
- a. Intravenous (IV) Injection (Lateral Tail Vein)
- Materials:
 - Mechanical restrainer
 - Sterile syringe (e.g., 1 mL) with a 27-30 gauge needle
 - GR 64349 solution



- 70% ethanol or isopropanol wipes
- Heat lamp or warm water bath (optional, for vasodilation)

Procedure:

- Place the rat in a mechanical restrainer, allowing the tail to be accessible.
- To aid in visualization of the lateral tail veins, vasodilation can be induced by warming the tail with a heat lamp or immersing it in warm water (approximately 40°C) for a few minutes.
- Clean the tail with a 70% alcohol wipe.
- Gently hold the tail and identify one of the lateral veins.
- With the bevel of the needle facing up, insert the needle into the vein at a shallow angle (approximately 15-20 degrees).
- A successful insertion may be indicated by a small "flash" of blood in the needle hub. Do not aspirate, as this can collapse the vein.
- \circ Slowly inject the **GR 64349** solution. For IV injections, a volume of 200 μ L followed by a 300 μ L saline flush has been used.[1]
- Withdraw the needle and apply gentle pressure to the injection site with a sterile gauze pad to prevent bleeding.
- Return the animal to its cage and monitor for any adverse reactions.

b. Subcutaneous (SC) Injection

Materials:

- Sterile syringe (e.g., 1 mL) with a 25-27 gauge needle
- GR 64349 solution
- 70% ethanol or isopropanol wipes



Procedure:

- Manually restrain the rat on a firm surface.
- Grasp the loose skin over the dorsal midline (scruff) between the thumb and forefinger to form a "tent".
- Clean the injection site with a 70% alcohol wipe.
- Insert the needle, with the bevel facing up, into the base of the skin tent, parallel to the spine.
- Gently pull back on the syringe plunger (aspirate) to ensure the needle is not in a blood vessel. If blood appears in the syringe, withdraw the needle and select a new injection site.
- Inject the **GR 64349** solution. Injection volumes for SC administration are typically between 100-300 μ L.[1]
- Withdraw the needle and briefly apply gentle pressure to the injection site.
- Return the animal to its cage and monitor.
- c. Intramuscular (IM) Injection (Quadriceps or Gluteal Muscles)
- Materials:
 - Sterile syringe (e.g., 0.5 mL) with a 25-27 gauge needle
 - GR 64349 solution
 - 70% ethanol or isopropanol wipes
- Procedure:
 - Properly restrain the rat to immobilize the hind limb. Anesthesia may be considered to ensure accurate injection and minimize animal distress.



- Identify the quadriceps (thigh) or gluteal muscles.
- Clean the injection site with a 70% alcohol wipe.
- Insert the needle into the muscle mass at a 90-degree angle. Be cautious to avoid the sciatic nerve, which runs along the caudal aspect of the femur.
- Aspirate to ensure the needle is not in a blood vessel.
- Slowly inject the GR 64349 solution. The volume for IM injections should be kept small, typically no more than 0.2 mL per site. For GR 64349, injection volumes of 100-300 μL have been reported.[1]
- Withdraw the needle and apply gentle pressure.
- Return the animal to its cage and monitor for any signs of pain or impaired mobility.

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References

- 1. Prokinetic effects of neurokinin-2 receptor agonists on the bladder and rectum of rats with acute spinal cord transection - PMC [pmc.ncbi.nlm.nih.gov]
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